

Technical Guide: Solubility Profile of 3-(3-Piperidinyloxy)pyridine

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Compound of Interest

Compound Name: 3-(3-Piperidinyloxy)pyridine

CAS No.: 224818-64-8

Cat. No.: B3253582

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Water vs. DMSO: Physicochemical Mechanisms & Experimental Protocols[1]

Executive Summary

3-(3-Piperidinyloxy)pyridine ($C_{10}H_{14}N_2O$) is a heterobifunctional scaffold characterized by a basic secondary amine (piperidine) and a weakly basic aromatic nitrogen (pyridine) linked via an ether bond.[1] Its solubility behavior is strictly pH-dependent in aqueous media due to the ionization of the piperidine moiety.[1]

- **Water Solubility:** High (>50 mM) in acidic to neutral conditions (pH < 9.[1]0) due to protonation.[1] Low/Sparingly soluble in basic conditions (pH > 11.[1]0) as a free base.[1]
- **DMSO Solubility:** Excellent (>100 mM) for the free base; moderate-to-high for salt forms (e.g., HCl), often requiring sonication.[1]
- **Critical Handling:** The compound is frequently supplied as a dihydrochloride salt, which is highly hygroscopic and water-soluble but may exhibit slower dissolution kinetics in anhydrous DMSO.[1]

Physicochemical Profile

Understanding the structural determinants is the first step to mastering solubility.[\[1\]](#)

Property	Value (Estimated/Experimental)	Impact on Solubility
Molecular Weight	178.23 g/mol (Free Base)	Low MW favors solubility in both solvents. [1]
pKa ₁ (Piperidine)	~10.8 – 11.2	Dominant Factor: Protonated at physiological pH. [1]
pKa ₂ (Pyridine)	~5.2	Protonated only in strongly acidic media (pH < 4). [1]
LogP (Octanol/Water)	~1.1 – 1.4 (Free Base)	Moderate lipophilicity; soluble in organics when neutral. [1]
LogD (pH 7.4)	-1.5 to -2.0	Highly polar (ionized) at neutral pH; partitions into water. [1]
H-Bond Donors	1 (NH)	Facilitates water solubility. [1]
H-Bond Acceptors	3 (Pyridine N, Ether O, Amine N)	High capacity for solvation by water and DMSO. [1]

Solubility Mechanisms: Water vs. DMSO[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Aqueous Solubility (The Ionization Switch)

In water, **3-(3-Piperidinyloxy)pyridine** behaves as a pH-switchable surfactant.[\[1\]](#)

- Mechanism: The secondary amine on the piperidine ring acts as a high-energy hydration center.[\[1\]](#) Below pH 9, this nitrogen accepts a proton (), generating a cationic species.[\[1\]](#) The hydration shell formed around this charge overcomes the hydrophobic penalty of the pyridine ring.[\[1\]](#)
- The "Oil-Out" Risk: If the pH is adjusted above 11 (e.g., by adding strong NaOH), the molecule deprotonates to its neutral free base. Due to the lipophilic pyridine ether tail, the

neutral form may phase-separate as an oil or precipitate, drastically reducing solubility to <1 mg/mL.[1]

DMSO Solubility (Dipole Interactions)

Dimethyl sulfoxide (DMSO) solubilizes the compound through dipole-dipole interactions and H-bond acceptance.[1]

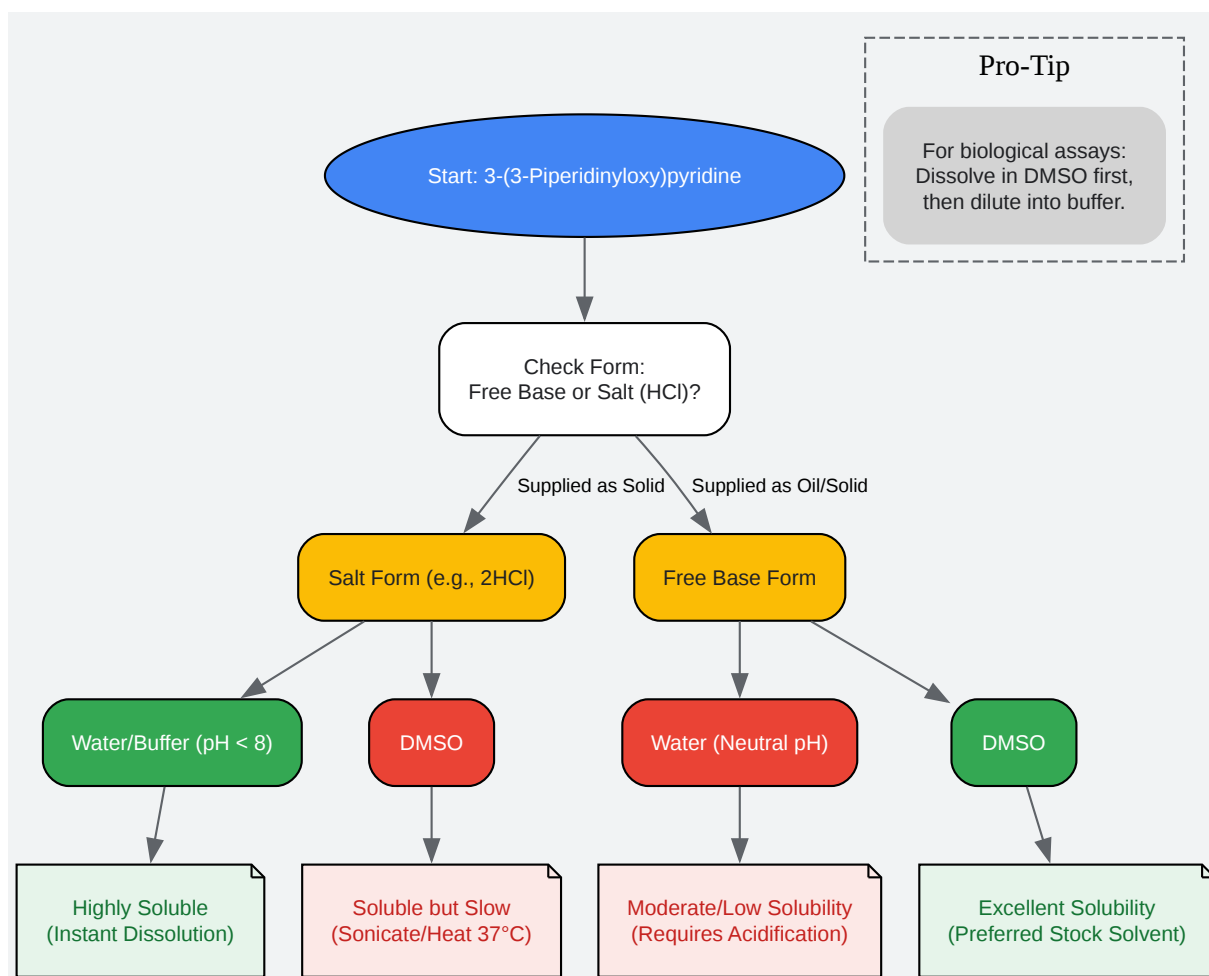
- Free Base: The polarizable sulfoxide group () interacts strongly with the pyridine ring and the ether oxygen.[1] Solubility is typically very high.[1]
- Salt Forms (e.g., 2HCl): While DMSO can dissolve salts, the lattice energy of the crystal structure competes with solvation. Dissolution is often endothermic; the solution may cool down, requiring heat or sonication to drive the process to completion.[1]

Comparative Solubility Matrix

Solvent System	State	Solubility Rating	Mechanism
Water (pH 7.0)	Cationic ()	High (Miscible/Soluble)	Ion-Dipole Hydration
Water (pH 12.0)	Neutral ()	Low (Precipitation likely)	Hydrophobic Effect
DMSO (Anhydrous)	Free Base	Very High (>100 mM)	Dipole-Dipole / H-Bonding
DMSO (Anhydrous)	HCl Salt	Moderate (Kinetic lag)	Competitive Solvation
PBS (Phosphate Buffer)	Cationic	High	Ionic Solvation

Visualizing the Solubility Logic

The following diagram illustrates the decision process for solvent selection based on the compound's form and intended application.



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Figure 1: Decision tree for solvent selection based on the chemical form (Salt vs. Free Base) to maximize solubility and stability.

Experimental Protocols

Protocol A: Preparation of 100 mM Stock Solution in DMSO

Best for: High-throughput screening (HTS), long-term storage (-20°C).[1]

- Calculate Mass: For 1 mL of 100 mM stock, weigh 17.82 mg (Free Base) or 25.12 mg (if Dihydrochloride salt, MW ~251.2).[1]
- Solvent Addition: Add 1.0 mL of anhydrous DMSO (Grade: Cell Culture Tested, ≥99.9%).
- Dissolution:
 - Free Base: Vortex for 10–20 seconds. Solution should be clear.
 - Salt Form: Vortex for 30 seconds. If particulates remain, sonicate in a water bath at 37°C for 5 minutes.
- QC Check: Inspect for "schlieren" lines (swirls) indicating incomplete mixing.
- Storage: Aliquot into amber glass vials. Store at -20°C. Hygroscopic—equilibrate to room temperature before opening.

Protocol B: Aqueous Dilution for Biological Assays

Best for: Cell culture or enzymatic assays.

- Starting Material: Use the 100 mM DMSO stock prepared above.
- Dilution Factor: Target a final DMSO concentration of <0.5% (v/v) to avoid cytotoxicity.
- Stepwise Addition:
 - Pipette the aqueous buffer (e.g., PBS pH 7.[1][2]4) into the tube first.
 - Add the DMSO stock slowly while vortexing the buffer.[1]
 - Why? Adding buffer to DMSO can cause local heating and precipitation.[1] Adding DMSO to buffer ensures rapid dispersion.[1]
- pH Check: If using the salt form at high concentrations (>1 mM), check that the buffer capacity is sufficient to maintain pH 7.4, as the HCl salt is acidic.

Stability & Handling

- Hygroscopicity: The salt form (HCl) is extremely hygroscopic.[1] It will absorb atmospheric water, turning into a sticky gum.[1] Always handle in a desiccated environment or weigh quickly.
- Chemical Stability: The ether linkage is robust.[1] However, the secondary amine is prone to oxidation over long periods if stored in dilute aqueous solution.[1] DMSO stocks are stable for >6 months at -20°C.[1]

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